

Tupichinol C: A Technical Guide for Researchers

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Compound of Interest

Compound Name: *Tupichinol C*

Cat. No.: *B10853569*

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CAS Number: 118204-66-3

This technical guide provides a comprehensive overview of **Tupichinol C**, a flavan compound isolated from the plant *Tupistra chinensis*. This document is intended for researchers, scientists, and professionals in drug development, offering detailed information on its chemical properties, isolation, and biological activities.

Chemical and Physical Properties

Tupichinol C is a flavonoid with the molecular formula $C_{15}H_{14}O_3$ and a molecular weight of 242.27 g/mol ^[1] Its systematic IUPAC name is (2R)-2-(4-hydroxyphenyl)-3,4-dihydro-2H-chromen-7-ol.^[1] While specific experimental data on its melting point, boiling point, and solubility are not readily available in the public domain, its structural characteristics as a flavan suggest it is likely a solid at room temperature with limited solubility in water and better solubility in organic solvents.

Table 1: Chemical and Physical Properties of **Tupichinol C**

Property	Value	Source
CAS Number	118204-66-3	[1]
Molecular Formula	C15H14O3	[1]
Molecular Weight	242.27 g/mol	[1]
IUPAC Name	(2R)-2-(4-hydroxyphenyl)-3,4-dihydro-2H-chromen-7-ol	[1]
InChI Key	YXMLGIGHGPSEKA-CQSZACIVSA-N	[1]
SMILES	<chem>C1CC2=C(C=C(C=C2)O)O[C@H]1C3=CC=C(C=C3)O</chem>	[1]

Spectroscopic Data

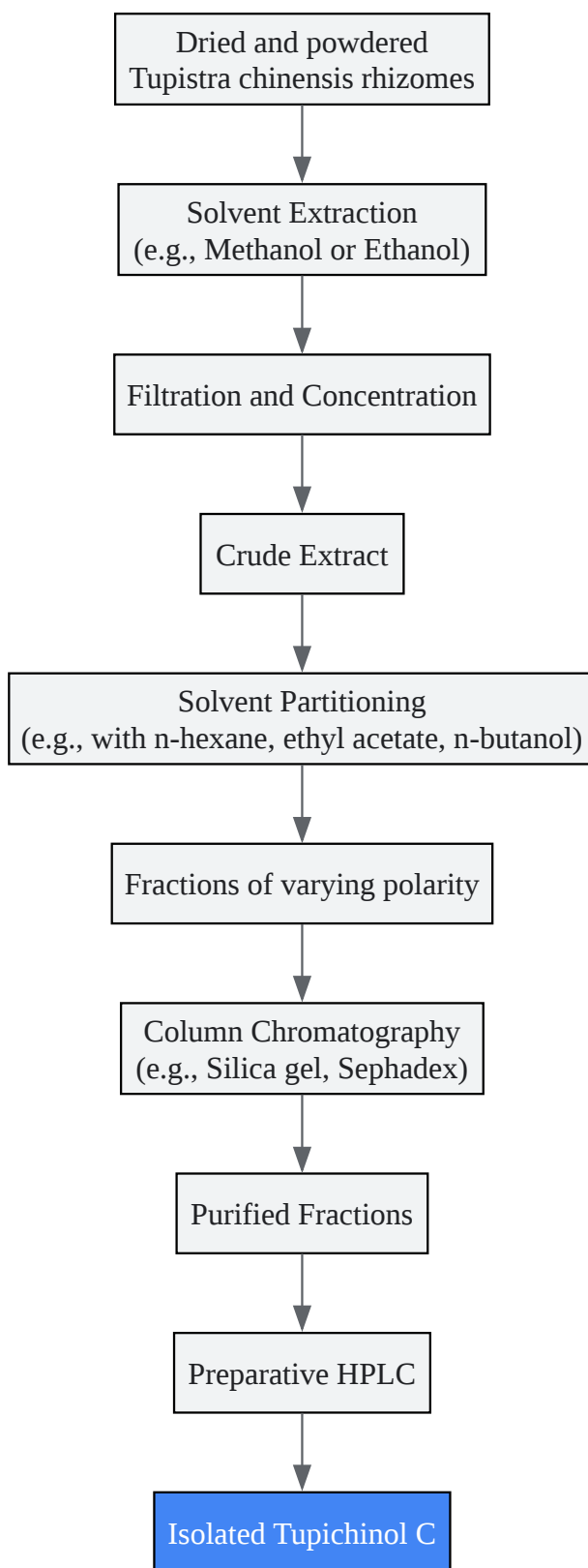
Detailed ¹H and ¹³C Nuclear Magnetic Resonance (NMR) spectral data for **Tupichinol C** are crucial for its identification and structural confirmation. Although a specific spectrum for **Tupichinol C** is not provided in the search results, typical chemical shift ranges for flavan structures can be inferred from general NMR principles. The proton NMR spectrum would be expected to show signals corresponding to the aromatic protons on the two phenyl rings and the aliphatic protons of the dihydropyran ring. The ¹³C NMR spectrum would display distinct signals for each of the 15 carbon atoms, with the chemical shifts indicating their electronic environment.

Experimental Protocols

Isolation of Flavanoids from *Tupistra chinensis*

While a specific protocol for the isolation of **Tupichinol C** is not detailed in the provided search results, a general procedure for the isolation of flavans and other compounds from *Tupistra chinensis* can be outlined. This typically involves solvent extraction of the plant material followed by chromatographic separation.

General Experimental Workflow for Isolation



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Caption: General workflow for the isolation of **Tupichinol C**.

Biological Activity and Signaling Pathways

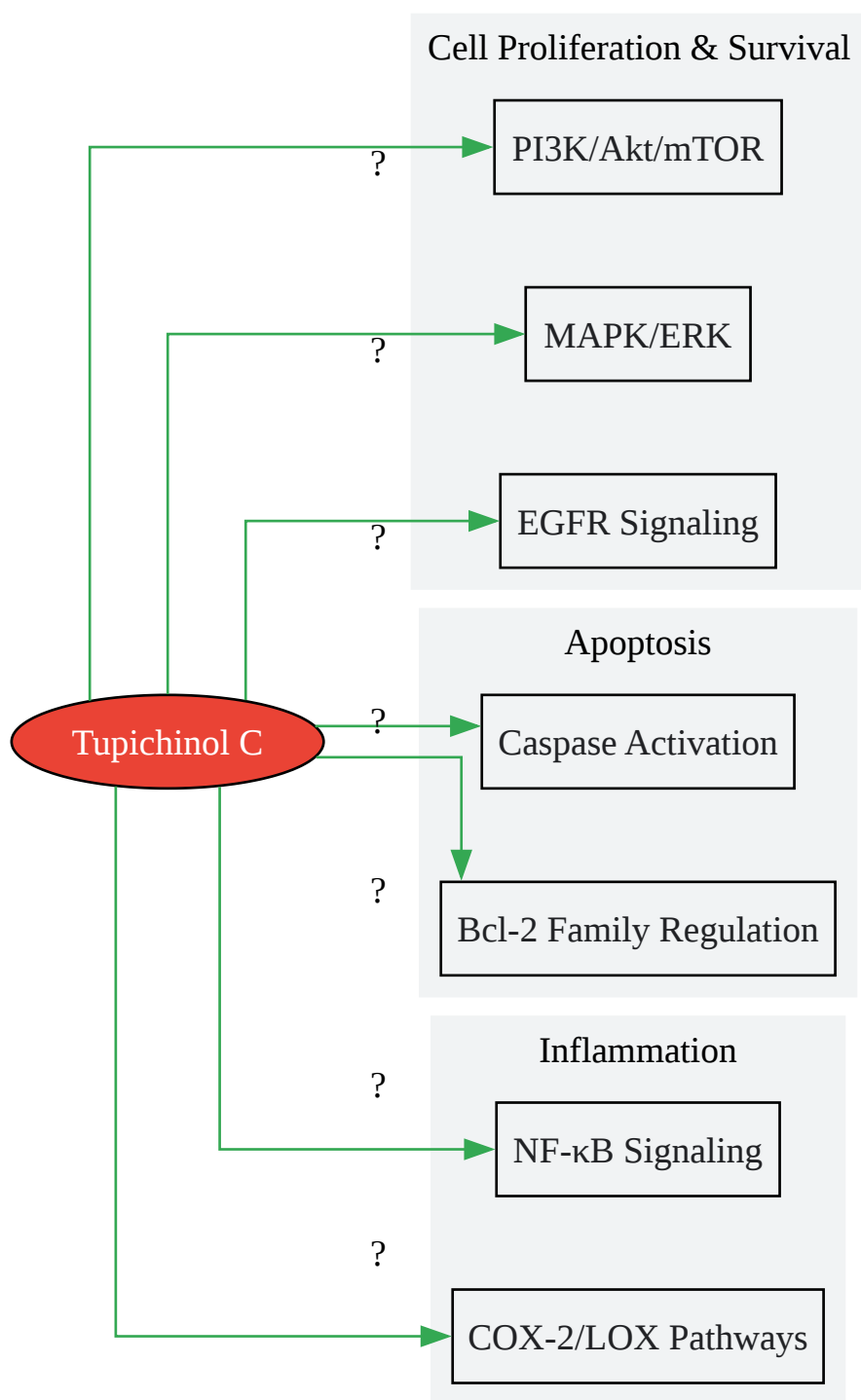
The biological activities of **Tupichinol C** have not been as extensively studied as those of other compounds from *Tupistra chinensis*, such as Tupichinol E. However, flavonoids as a class are known to possess a wide range of pharmacological effects, including antioxidant, anti-inflammatory, and anticancer properties.

Much of the available research on the biological effects of compounds from *Tupistra chinensis* has focused on Tupichinol E, which has been shown to inhibit the growth of breast cancer cells (MCF-7 and MDA-MB-231) in a time- and dose-dependent manner.[2][3] Tupichinol E induces apoptosis in MCF-7 cells, accompanied by the activation of caspase 3, and causes cell cycle arrest in the G2/M phase.[2][3] Molecular docking studies suggest that Tupichinol E has a strong binding affinity for the Epidermal Growth Factor Receptor (EGFR).[2]

Given the structural similarity of flavonoids, it is plausible that **Tupichinol C** may exhibit similar biological activities. However, specific experimental data on the cytotoxicity, anti-inflammatory effects, and the signaling pathways modulated by **Tupichinol C** are currently lacking in the reviewed literature. Further research is required to elucidate the specific biological functions and mechanisms of action of **Tupichinol C**.

Potential Signaling Pathways to Investigate for **Tupichinol C**

Based on the known activities of other flavonoids and related compounds, the following signaling pathways represent potential targets for **Tupichinol C** that warrant investigation:



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Caption: Potential signaling pathways modulated by **Tupichinol C**.

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References

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